Navigating the Disposal of Ethyl 5-oxo-DL-prolinate: A Procedural Guide

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Compound of Interest

Compound Name:	*Ethyl 5-oxo-DL-prolinate*
CAS No.:	*66183-71-9*
Cat. No.:	*B1345484*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. While specific disposal instructions for **Ethyl 5-oxo-DL-prolinate** are not always readily available, a conservative approach, treating it as a hazardous waste, ensures safety and adherence to environmental regulations. All chemical waste is regulated at a federal level by the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA).[1][2]

Immediate Safety and Disposal Protocol

When a laboratory chemical is no longer needed, it is classified as "waste".[3][4] The following step-by-step process outlines the recommended procedure for the safe disposal of **Ethyl 5-oxo-DL-prolinate**.

Step 1: Waste Characterization and Hazard Assessment

Before disposal, it is crucial to understand the properties of the substance. While comprehensive hazard data for **Ethyl 5-oxo-DL-prolinate** is limited, available information

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suggests it should be handled with care. It is classified as an irritant and has "certain toxicity," necessitating precautions to avoid direct contact with skin, eyes, and the respiratory system.[5][6][7] In the absence of complete data, it is prudent to treat the substance as hazardous waste.[2][3]

Step 2: Proper Containerization and Labeling

Proper containment is fundamental to safe chemical waste management.

- Select a Compatible Container: Store waste **Ethyl 5-oxo-DL-prolinate** in a container that is in good condition, free of leaks, and compatible with the chemical.[4] Plastic containers are often preferred over glass when chemical compatibility is not an issue.[8] The container must have a secure lid and be kept closed except when adding waste.[4]
- Labeling: As soon as the container is designated for waste, it must be labeled with a hazardous waste tag.[3] The label must include:
  - The words "Hazardous Waste".[4][8]
  - The full chemical name: "**Ethyl 5-oxo-DL-prolinate**". Abbreviations or chemical formulas are not permissible.[8]
  - The quantity of waste.[8]
  - The date of waste generation.[8]
  - The location of origin (e.g., department, room number).[8]
  - The name and contact information of the principal investigator.[8]

Step 3: Segregation and Safe Storage

Proper storage while awaiting disposal is critical to prevent accidental reactions.

- Segregation: Store the waste container in a designated "Satellite Accumulation Area" (SAA).[9] This area should be close to the point of generation and under the supervision of laboratory personnel.[1] It is crucial to segregate waste by compatibility, not alphabetically, to

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prevent dangerous reactions.[8][9] For instance, store it away from strong oxidizing agents.[7]

- Secondary Containment: Place the waste container in secondary containment to prevent spills from reaching drainage systems.[1]

Step 4: Arranging for Disposal

Disposal of chemical waste must be handled by authorized personnel.

- Contact Environmental Health and Safety (EHS): Your institution's EHS department (or equivalent, such as OCRS or REM) is responsible for the collection and disposal of hazardous waste.[2][3][8] There is typically no charge for this service.[3]
- Documentation: Complete a hazardous waste collection request form as required by your institution.[3][8]
- Do Not Dispose Improperly: Never dispose of **Ethyl 5-oxo-DL-prolinate** by pouring it down the sink or placing it in the regular trash.[3][8][10] Evaporation of chemical waste, even in a fume hood, is also prohibited.[3]

Step 5: Empty Container Disposal

Empty containers that held **Ethyl 5-oxo-DL-prolinate** must also be managed correctly.

- Triple Rinsing: If the chemical is considered acutely hazardous, the container must be triple-rinsed with a suitable solvent.[3][4] The rinsate (the rinse liquid) must be collected and disposed of as hazardous waste.[3][4]
- Final Disposal: After triple rinsing, deface or remove all chemical labels from the empty container, and it may then be disposed of as regular trash.[3]

Summary of Key Data

The following table summarizes the known properties of **Ethyl 5-oxo-DL-prolinate** relevant to its safe handling and disposal.

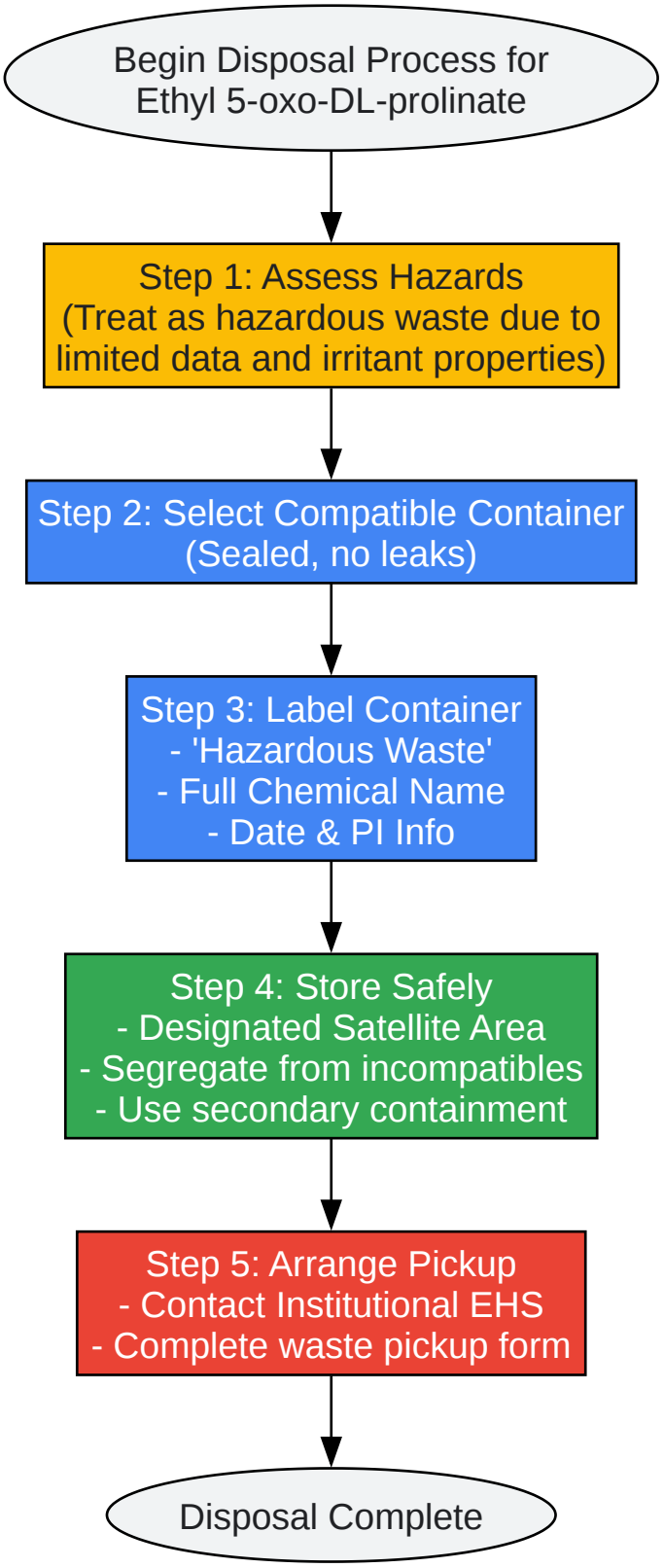
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Property	Data	Source
Chemical Formula	$C_7H_{11}NO_3$	[5][6]
Molar Mass	157.17 g/mol	[6]
Physical State	Colorless to off-white solid/powder	[6][11]
Melting Point	54 °C	[6]
Boiling Point	137-140 °C at 0.45 Torr	[6]
Solubility	Insoluble in water; Soluble in organic solvents (alcohols, ethers)	[6][7]
Primary Hazards	Irritant	[5]
GHS Classification	No harmonized classification available	[5][12]
Incompatible Materials	Strong oxidizing agents	[7][11]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Ethyl 5-oxo-DL-prolinate**.

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Caption: Disposal workflow for **Ethyl 5-oxo-DL-prolinate**.

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